

# what is the chemical formula for platinic acid

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## Compound of Interest

Compound Name: *Platinic acid*

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An In-depth Technical Guide to **Platinic Acid** for Scientific Research

This guide provides a comprehensive overview of **platinic acid**, focusing on its chemical properties, synthesis, and applications relevant to researchers, scientists, and drug development professionals. It includes detailed experimental protocols and visual diagrams to elucidate key processes and relationships.

## Core Chemical Identity

**Platinic acid**, more systematically known as hexachloro**platinic acid**, is a key inorganic compound of platinum. It is the primary starting material for the production of most other platinum compounds and catalysts. The most common form is the hexahydrate.

- Chemical Formula:  $\text{H}_2\text{PtCl}_6$ [\[1\]](#)
- Hydrated Form:  $\text{H}_2\text{PtCl}_6 \cdot 6\text{H}_2\text{O}$ [\[2\]](#)[\[3\]](#)
- Structural Formula:  $[\text{H}_3\text{O}]_2$ --INVALID-LINK--[\[4\]](#)
- Synonyms: Chloro**platinic acid**, Hydrogen hexachloroplatinate(IV), Speier's catalyst[\[1\]](#)

## Physicochemical and Spectroscopic Data

The properties of hexachloro**platinic acid** are summarized in the table below. Its hygroscopic nature and solubility in various solvents are critical for its application in solution-based synthesis and catalysis.

Property	Value	References
Molar Mass	409.81 g/mol (anhydrous)	[1][4]
517.9 g/mol (hexahydrate)	[3]	
Appearance	Reddish-brown or orange-yellow solid crystals	[3][4][5]
Density	2.431 g/cm <sup>3</sup>	[4][6]
Melting Point	60 °C (decomposes)	[2][3][5][6]
Solubility	Soluble in water, ethanol, acetone, ether	[5][7]
Hygroscopicity	Highly hygroscopic	[4][5]

## Synthesis and Experimental Protocols

Hexachloroplatinic acid is most commonly synthesized by dissolving platinum metal in aqua regia, a mixture of nitric and hydrochloric acids.[2][4][8] The subsequent removal of residual nitric acid is crucial for obtaining a pure product.

### General Synthesis Protocol from Platinum Metal

- **Dissolution:** Platinum metal is dissolved in aqua regia (typically 1 part nitric acid to 3 parts hydrochloric acid). The reaction is often heated to facilitate the dissolution.[5][8] The overall reaction is:  $\text{Pt} + 4 \text{HNO}_3 + 6 \text{HCl} \rightarrow \text{H}_2\text{PtCl}_6 + 4 \text{NO}_2 + 4 \text{H}_2\text{O}$ [8]
- **Purification:** The resulting solution contains unreacted nitric acid, which must be removed. This is achieved by repeatedly adding concentrated hydrochloric acid to the solution and evaporating it by heating.[9] This process converts residual nitrates into volatile nitrosyl chloride (NOCl), which is driven off as a gas.[9]
- **Crystallization:** Once all nitric acid traces are removed (indicated by the cessation of brown gas evolution), the solution is concentrated by heating and then allowed to cool.[5][9] The highly hygroscopic, reddish-brown crystals of hexachloroplatinic acid hexahydrate will form. [4][9] Drying should be performed in a desiccator to prevent the crystals from absorbing atmospheric moisture.[9]

## Experimental Protocol: Synthesis of Platinum Nanoparticles (PtNPs)

Hexachloro**platinic acid** is a ubiquitous precursor for the synthesis of platinum nanoparticles, which are vital in catalysis. The following protocol describes a chemical reduction method.

- **Precursor Solution Preparation:** Prepare a 0.13 mM platinum solution by dissolving 1.1 mg of hexachloro**platinic acid** hexahydrate ( $\text{H}_2\text{PtCl}_6 \cdot 6\text{H}_2\text{O}$ ) in 20 mL of deionized water.[\[5\]](#)
- **Reduction:** While vigorously stirring the platinum precursor solution, add a freshly prepared solution of a reducing agent, such as sodium borohydride ( $\text{NaBH}_4$ ) or hydrazine ( $\text{N}_2\text{H}_4$ ).[\[2\]](#)[\[4\]](#)  
[\[5\]](#) The solution's color will change, indicating the nucleation and growth of platinum nanoparticles.[\[5\]](#)
- **Stabilization & Stirring:** Continue stirring the solution for a set period (e.g., 2 hours) at a controlled temperature (e.g., 40 °C) to ensure the complete reduction and stabilization of the nanoparticles.[\[4\]](#)[\[5\]](#) The pH of the solution can be adjusted (e.g., to pH 10) to control particle size, with higher pH generally leading to smaller particles.[\[4\]](#)
- **Purification:** Separate the synthesized platinum nanoparticles from the reaction mixture via centrifugation (e.g., at 3000 rpm for 5 minutes).[\[4\]](#)
- **Washing:** Wash the resulting nanoparticle pellet multiple times with deionized water and acetone to remove unreacted reagents and byproducts.[\[4\]](#)[\[5\]](#)
- **Drying & Storage:** Dry the purified nanoparticles in an oven at 110 °C and store them as a suspension in a suitable solvent like acetone.[\[4\]](#)

## Applications in Research and Development

**Platinic acid** is a versatile compound with numerous applications in scientific research.

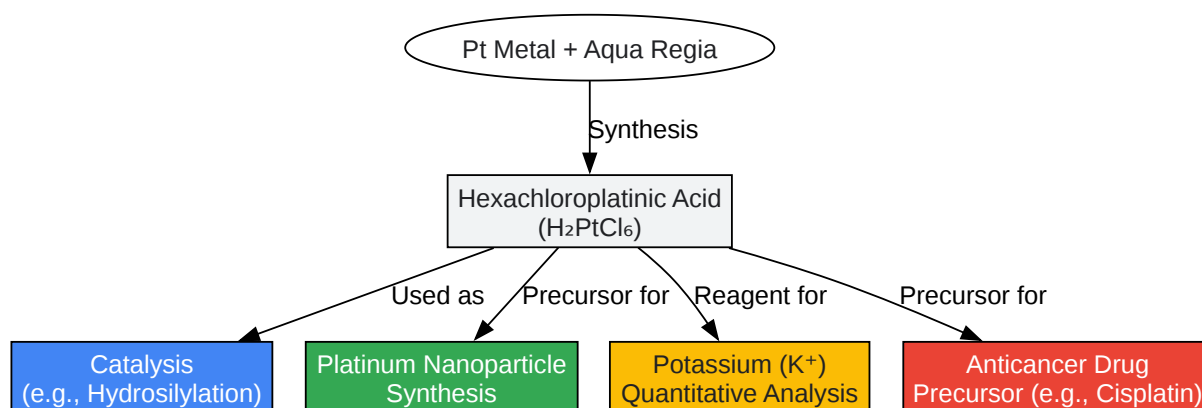
- **Catalysis:** It is widely used as a catalyst or precatalyst, most notably as "Speier's catalyst" for hydrosilylation reactions, which are crucial in the production of silicones.[\[4\]](#) It is also the precursor for preparing heterogeneous catalysts, such as carbon-supported platinum nanoparticles used in proton-exchange membrane fuel cells (PEMFCs).[\[4\]](#)

- Analytical Chemistry: Historically, **platinic acid** was popularized for the quantitative gravimetric analysis of potassium. It precipitates potassium ions from solution as insoluble, yellow potassium hexachloroplatinate ( $K_2PtCl_6$ ).<sup>[10]</sup>
- Material Synthesis: It is the primary starting material for synthesizing a wide range of materials, including various platinum compounds, platinum-based catalysts, and platinum nanoparticles with controlled shapes and sizes.<sup>[3][11]</sup>
- Precursor for Anticancer Drugs: **Platinic acid** is a fundamental precursor in the synthesis pathway of platinum-based chemotherapy drugs like cisplatin and carboplatin.

## Diagrams and Workflows

### Logical Relationship of Platinic Acid

The following diagram illustrates the central role of hexachloroplatinic acid as a precursor for various applications.



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Core applications derived from hexachloroplatinic acid.

## Experimental Workflow: Platinum Nanoparticle Synthesis

This workflow visualizes the key steps in the chemical reduction synthesis of platinum nanoparticles (PtNPs) from a **platinic acid** precursor.

Workflow for the synthesis of platinum nanoparticles.

## Signaling Pathway: Cisplatin-Induced Apoptosis

While **platinic acid** is not biologically active itself, it is the precursor to vital platinum-based anticancer drugs like cisplatin. Cisplatin exerts its therapeutic effect by inducing apoptosis (programmed cell death) in cancer cells. The diagram below outlines the major signaling pathways involved.[8]

Simplified signaling pathways for cisplatin-induced apoptosis.

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